

An In-depth Technical Guide to the Safe Handling of Ethylene Glycol-13C2

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Compound of Interest

Compound Name: Ethylene glycol-13C2

Cat. No.: B026584

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethylene glycol-13C2**, a stable isotope-labeled compound used in various research applications. While the isotopic labeling with ^{13}C does not significantly alter the chemical hazards compared to unlabeled ethylene glycol, it is crucial to adhere to strict safety protocols due to the inherent toxicity of the parent molecule.

Chemical and Physical Properties

Ethylene glycol-13C2 shares similar physical and chemical properties with its unlabeled counterpart. The primary difference is the increased molecular weight due to the presence of the ^{13}C isotope.[1][2] This seemingly minor change is significant for its applications in metabolic studies and as an internal standard in analytical chemistry.[3]

| Property | Value |
|-------------------|---|
| Molecular Formula | HO ¹³ CH ₂ ¹³ CH ₂ OH |
| Molecular Weight | 64.05 g/mol [2] |
| CAS Number | 104700-12-1[1][2] |
| Appearance | Liquid |
| Melting Point | -13 °C (lit.)[1][4] |
| Boiling Point | 196-198 °C (lit.)[1][4] |
| Density | 1.148 g/mL at 25 °C |
| Flash Point | 111 °C (231.8 °F) - closed cup |
| Refractive Index | n ₂₀ /D 1.431 (lit.)[1][4] |
| Isotopic Purity | 99 atom % ¹³ C |

Hazard Identification and Toxicology

The primary hazards associated with **Ethylene glycol-13C2** are acute oral toxicity and the potential for target organ damage, particularly to the kidneys, with repeated exposure. Ingestion is the most significant route of exposure and can lead to severe health consequences.[5][6]

| Hazard Class | Category | Hazard Statement |
|--|------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed.[7] |
| Specific Target Organ Toxicity (Repeated Exposure) | Category 2 | H373: May cause damage to organs (kidneys) through prolonged or repeated exposure. |

Toxicological Summary:

Ethylene glycol itself is relatively non-toxic; however, its metabolites are responsible for its profound toxicity.[6][8] The metabolic pathway involves the oxidation of ethylene glycol to glycolaldehyde, then to glycolic acid, glyoxylic acid, and finally oxalic acid.[9] The accumulation of glycolic acid leads to metabolic acidosis, while the precipitation of calcium oxalate crystals in the renal tubules can cause acute kidney failure.[6][9]

The toxic dose of ethylene glycol is low, with as little as 0.1 mL/kg of the pure substance considered to require medical treatment.[9] The lethal dose in adults is estimated to be around 1.4 mL/kg.[9]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to **Ethylene glycol-13C2**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[10]
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[7][10]
- Hand Protection: Wear compatible chemical-resistant gloves, such as nitrile rubber.[10]
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[11]

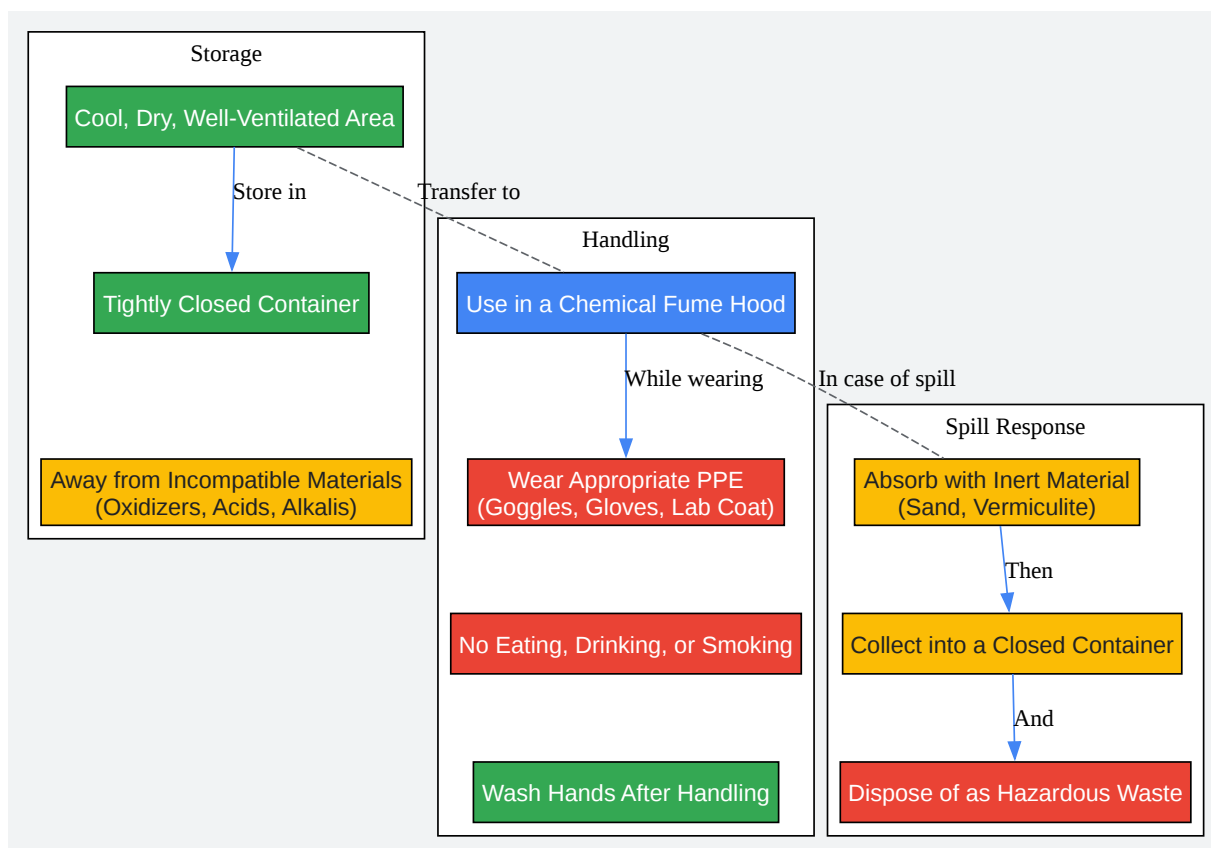
Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[7][10]
- Do not breathe vapors or mist.[7][10]
- Do not eat, drink, or smoke in areas where the chemical is handled.[7][12]

- Wash hands thoroughly after handling.[7][12]

Storage:

- Store in a cool, dry, and well-ventilated place.[10][12]
- Keep the container tightly closed.[7][10]
- Store away from incompatible materials such as oxidizing agents, acids, and alkalis.[11]



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Caption: Workflow for the safe storage, handling, and spill response for **Ethylene glycol-13C2**.

First-Aid Measures

In case of exposure, immediate medical attention is crucial.

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Ingestion | Seek immediate medical attention. Do not induce vomiting.[12] Rinse mouth with water.[7] Never give anything by mouth to an unconscious person.[7] |
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[7] |
| Skin Contact | Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[11] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[7][10] |

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][10]
- Specific Hazards: Vapors may form explosive mixtures with air.[10] Thermal decomposition can produce irritating and toxic gases.[12]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.[\[7\]](#)[\[10\]](#)

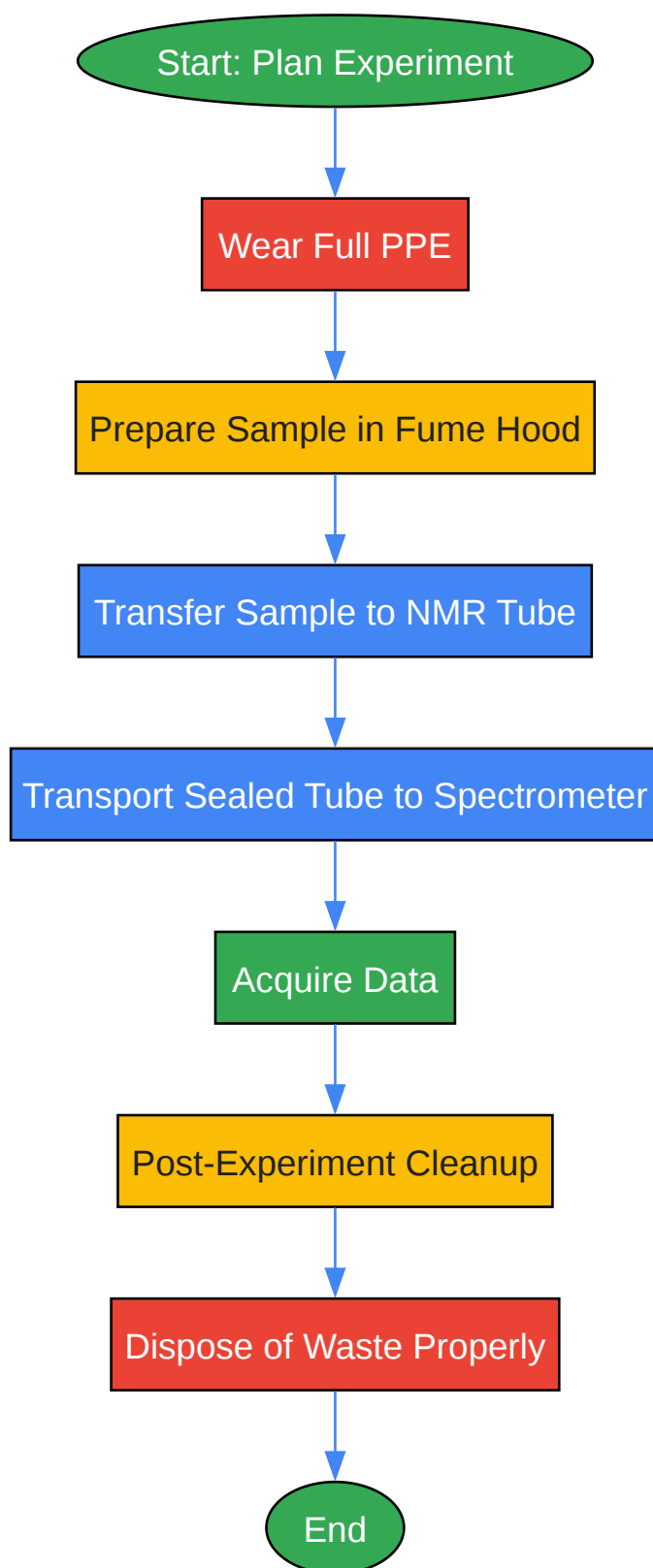
Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[\[10\]](#) Wear appropriate personal protective equipment.[\[7\]](#) Ensure adequate ventilation.[\[7\]](#)
- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.[\[10\]](#)[\[12\]](#)
- Containment and Cleanup: Absorb the spill with an inert material such as sand, earth, or vermiculite.[\[10\]](#)[\[11\]](#) Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[\[7\]](#)[\[11\]](#)

Experimental Protocols: Safe Use in Research

While specific experimental protocols will vary depending on the research application, the following general safety principles should be integrated into any procedure involving **Ethylene glycol-13C2**.

General Workflow for a Typical NMR Experiment:



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Caption: A generalized workflow for the safe handling of **Ethylene glycol-13C2** in a research setting.

Methodology for Safe Sample Preparation:

- Risk Assessment: Before starting any new procedure, conduct a thorough risk assessment to identify potential hazards and establish appropriate control measures.
- Pre-weighing/Aliquoting: All handling of the neat or concentrated **Ethylene glycol-13C2** should be performed in a certified chemical fume hood.
- Solvent Addition: When preparing solutions, add the **Ethylene glycol-13C2** to the solvent slowly to avoid splashing.
- Container Sealing: Ensure that all containers, including NMR tubes, are properly sealed before being removed from the fume hood.
- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with the chemical using an appropriate cleaning agent.
- Waste Disposal: Dispose of all waste, including empty containers, contaminated PPE, and unused material, in accordance with local, state, and federal regulations for hazardous waste.^[7]

Disposal Considerations

Dispose of **Ethylene glycol-13C2** and its containers in accordance with all applicable local, regional, national, and international regulations.^{[7][11]} Do not dispose of it in drains or the environment.^[10] Contact a licensed professional waste disposal service to dispose of this material.

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **Ethylene glycol-13C2**. It is not a substitute for a thorough understanding of the specific hazards and the implementation of a robust safety program in your laboratory. Always consult the most up-to-date Safety Data Sheet (SDS) for this product before use.

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